

# In-Depth Technical Guide: NRX-103095 (CAS Number 2763260-38-2)

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## Compound of Interest

Compound Name: NRX-103095

Cat. No.: B10854704

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## Abstract

**NRX-103095** is a small molecule enhancer of the protein-protein interaction (PPI) between  $\beta$ -catenin and its cognate E3 ubiquitin ligase, SCF $\beta$ -TrCP. Functioning as a "molecular glue,"

**NRX-103095** promotes the ubiquitination and subsequent proteasomal degradation of mutant  $\beta$ -catenin. This technical guide provides a comprehensive overview of **NRX-103095**, including its mechanism of action, key quantitative data, detailed experimental protocols for its characterization, and visualizations of the relevant biological pathways and experimental workflows. This document is intended to serve as a valuable resource for researchers in oncology, chemical biology, and drug discovery focused on targeting the Wnt/ $\beta$ -catenin signaling pathway.

## Introduction

The Wnt/ $\beta$ -catenin signaling pathway plays a crucial role in embryonic development and adult tissue homeostasis. Aberrant activation of this pathway, often due to mutations in  $\beta$ -catenin that prevent its degradation, is a hallmark of numerous cancers, including colorectal and hepatocellular carcinomas.  $\beta$ -catenin stability is tightly regulated by a destruction complex that includes the E3 ligase SCF $\beta$ -TrCP, which targets phosphorylated  $\beta$ -catenin for ubiquitination and proteasomal degradation.

**NRX-103095** (CAS: 2763260-38-2) has been identified as a potent enhancer of the interaction between phosphorylated  $\beta$ -catenin and  $\beta$ -TrCP. By stabilizing this interaction, **NRX-103095** facilitates the ubiquitination and degradation of oncogenic mutant  $\beta$ -catenin, representing a promising therapeutic strategy for Wnt-driven cancers.

## Physicochemical Properties

Property	Value
CAS Number	2763260-38-2
Molecular Formula	C <sub>22</sub> H <sub>16</sub> Cl <sub>2</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S
Molecular Weight	530.34 g/mol

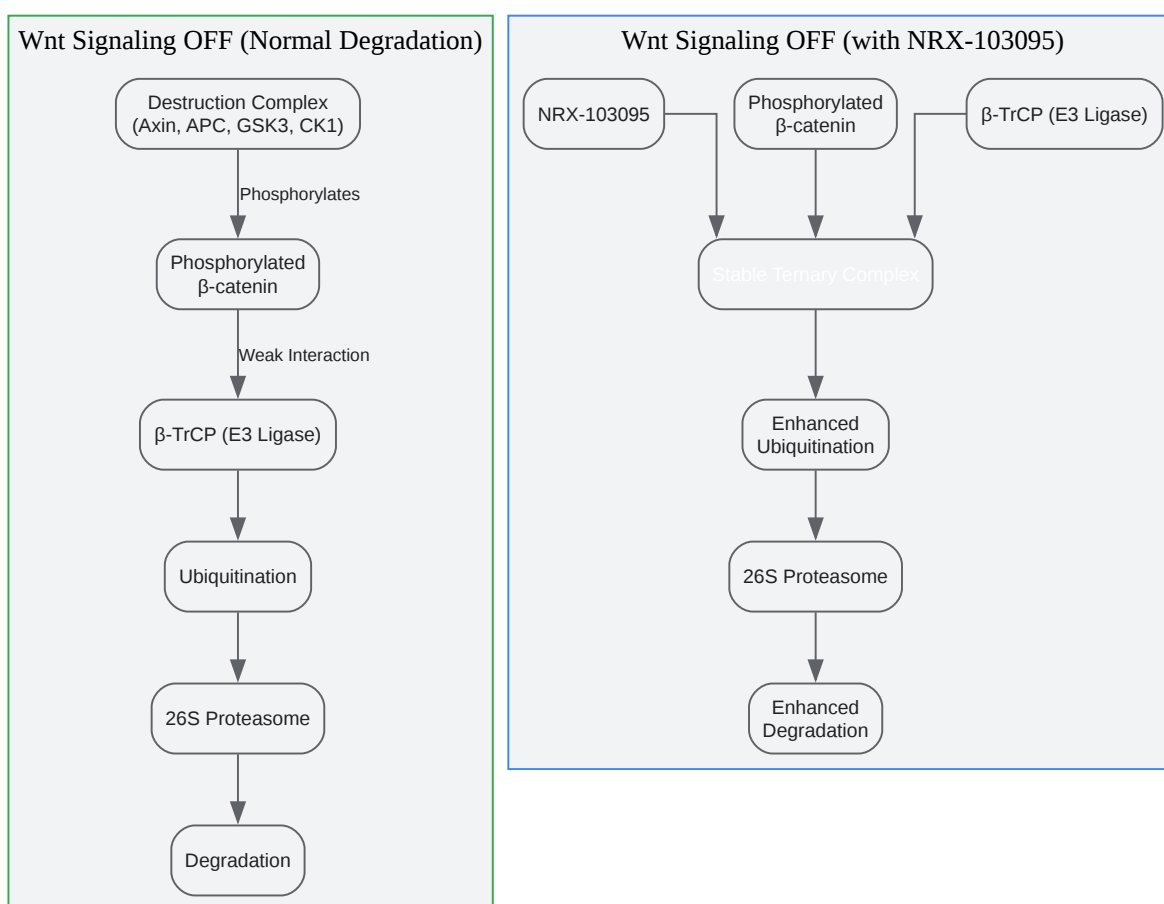
## Quantitative Data

The following table summarizes the key quantitative data for **NRX-103095** as reported in the primary literature.

Parameter	Description	Value	Reference
EC <sub>50</sub>	Half-maximal effective concentration for enhancing the binding of pSer33/Ser37 $\beta$ -catenin peptide to $\beta$ -TrCP.	163 nM	[1]
DC <sub>50</sub>	Half-maximal degradation concentration in a cellular assay using an engineered mutant $\beta$ -catenin.	~1 $\mu$ M	[1]

## Mechanism of Action

**NRX-103095** acts as a molecular glue, binding to a cryptic pocket at the interface of phosphorylated  $\beta$ -catenin and the substrate receptor  $\beta$ -TrCP. This binding event stabilizes the transient interaction between the E3 ligase and its substrate, thereby increasing the efficiency of ubiquitin transfer to  $\beta$ -catenin. The polyubiquitinated  $\beta$ -catenin is then recognized and degraded by the 26S proteasome.



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Caption: Mechanism of **NRX-103095** action.

## Experimental Protocols

### AlphaScreen Assay for $\beta$ -catenin: $\beta$ -TrCP Interaction

This assay quantitatively measures the enhancement of the interaction between phosphorylated  $\beta$ -catenin and  $\beta$ -TrCP in the presence of **NRX-103095**.



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Caption: AlphaScreen experimental workflow.

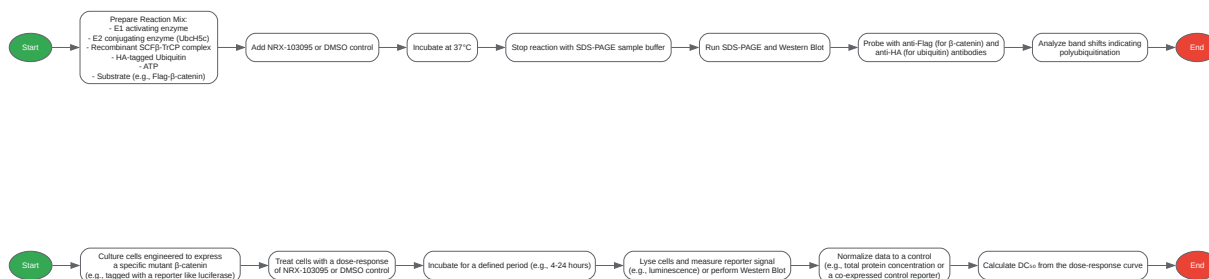
#### Methodology:

- Reagent Preparation:
  - Synthesize or procure biotinylated pSer33/Ser37  $\beta$ -catenin peptide (residues 17-48).
  - Express and purify GST-tagged  $\beta$ -TrCP.
  - Prepare a serial dilution of **NRX-103095** in DMSO, followed by dilution in assay buffer (e.g., 25 mM HEPES pH 7.5, 100 mM NaCl, 0.1% BSA, 0.05% Tween-20).
  - Reconstitute AlphaScreen Streptavidin Donor beads and Anti-GST Acceptor beads in the manufacturer-recommended buffer.
- Assay Procedure:
  - In a 384-well plate, add the  $\beta$ -catenin peptide,  $\beta$ -TrCP, and the **NRX-103095** dilution series.
  - Incubate the mixture for 1 hour at room temperature to allow for complex formation.
  - Add the AlphaScreen beads to the wells.

- Incubate for another 1-2 hours at room temperature in the dark.
- Data Acquisition and Analysis:
  - Read the plate using an AlphaScreen-compatible plate reader.
  - Plot the AlphaScreen signal against the logarithm of the **NRX-103095** concentration and fit the data to a four-parameter logistic equation to determine the EC<sub>50</sub> value.

## In Vitro Ubiquitination Assay

This assay assesses the ability of **NRX-103095** to enhance the ubiquitination of  $\beta$ -catenin by the SCF $\beta$ -TrCP complex.



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## References

- 1. Prospective discovery of small molecule enhancers of an E3 ligase-substrate interaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: NRX-103095 (CAS Number 2763260-38-2)]. BenchChem, [2025]. [Online PDF]. Available at:

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